

# Dichlorodifluoromethane Solubility in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: *Dichlorodifluoromethane*

Cat. No.: *B179400*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **dichlorodifluoromethane** ( $CCl_2F_2$ ), also known as R-12 or Freon-12, in a variety of organic solvents. This information is critical for professionals in research and development, particularly in fields where precise control of solvency is paramount. This guide summarizes available quantitative data, details experimental protocols for solubility determination, and provides visual representations of experimental workflows.

## Quantitative Solubility Data

**Dichlorodifluoromethane** exhibits solubility in a range of common organic solvents. The following tables summarize the available quantitative data, expressed in various units, to facilitate comparison and application in experimental design.

Table 1: Solubility of **Dichlorodifluoromethane** in Various Organic Solvents

Organic Solvent	Temperature (°C)	Solubility (g/100 g of solvent)	Reference
Acetic Acid	4.5	30.9	[1]

Note: Comprehensive, tabulated data for the solubility of **dichlorodifluoromethane** in a wide array of organic solvents, expressed in mole or mass fractions at various temperatures and

pressures, is not readily available in the public domain. The provided data point represents a specific measurement found in the literature. Researchers requiring precise solubility data for specific applications are advised to consult specialized chemical engineering databases or conduct experimental determinations.

Qualitative Solubility:

**Dichlorodifluoromethane** is qualitatively described as being soluble in several organic solvents, including:

- Ethanol[2][3]
- Ether[2][3]
- Acetic acid[2][3]
- Acetone[4]
- Chloroform[4]
- Benzene
- Carbon Tetrachloride

## Henry's Law Constants

Henry's Law describes the relationship between the partial pressure of a gas above a liquid and the concentration of the gas dissolved in the liquid. The Henry's Law constant ( $k_H$ ) is a fundamental parameter for characterizing gas solubility.

Table 2: Henry's Law Constants for **Dichlorodifluoromethane** in Alcohols

Solvent	Temperature (K)	Henry's Law Constant (kH)	Reference
Methanol	283 - 313	Data available, correlated by Valentiner equation	<a href="#">[5]</a> <a href="#">[6]</a>
Ethanol	283 - 313	Data available, correlated by Valentiner equation	<a href="#">[5]</a> <a href="#">[6]</a>
2-Propanol	283 - 313	Data available, correlated by Valentiner equation	<a href="#">[5]</a> <a href="#">[6]</a>

Note: The referenced studies indicate that the solubility of fluorocarbons in alcohols, including **dichlorodifluoromethane**, decreases with increasing temperature.[\[5\]](#)[\[6\]](#) The experimental data were correlated as a function of temperature using the Valentiner equation. For specific values and the parameters of the Valentiner equation, consultation of the original research papers is recommended.

## Experimental Protocols for Solubility Determination

The determination of gas solubility in liquids can be performed using several established experimental techniques. The choice of method often depends on the desired accuracy, the properties of the solute and solvent, and the experimental conditions. Two primary approaches are the static method and the dynamic method.

### Static Method (Isothermal Saturation)

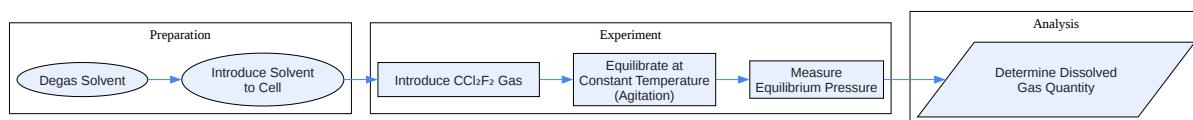
The static method involves establishing a phase equilibrium between the gas and the liquid in a closed system at a constant temperature. The amount of gas dissolved in the liquid is then determined.

Key Experimental Steps:

- Preparation of the Equilibrium Cell: A known volume of the degassed organic solvent is introduced into a thermostatted equilibrium cell of a known total volume.

- Introduction of the Gas: A known amount of **dichlorodifluoromethane** gas is introduced into the cell.
- Equilibration: The mixture is agitated (e.g., by stirring) for a sufficient period to ensure that equilibrium is reached between the gas and liquid phases. The temperature of the system is precisely controlled throughout this process.
- Pressure Measurement: The total pressure inside the equilibrium cell is measured once equilibrium is established.
- Determination of Dissolved Gas Quantity: The amount of gas dissolved in the liquid phase can be determined by several techniques:
  - Pressure Drop Method: By knowing the initial and final amounts of gas in the vapor phase (calculated from pressure, volume, and temperature using an appropriate equation of state), the amount of dissolved gas can be calculated by mass balance.
  - Analytical Method: A sample of the liquid phase is carefully withdrawn and its composition is determined using an analytical technique such as gas chromatography. This method is often referred to as a "static-analytical" method.

Diagram of a Static Equilibrium Cell Workflow:



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*Static equilibrium method for gas solubility determination.*

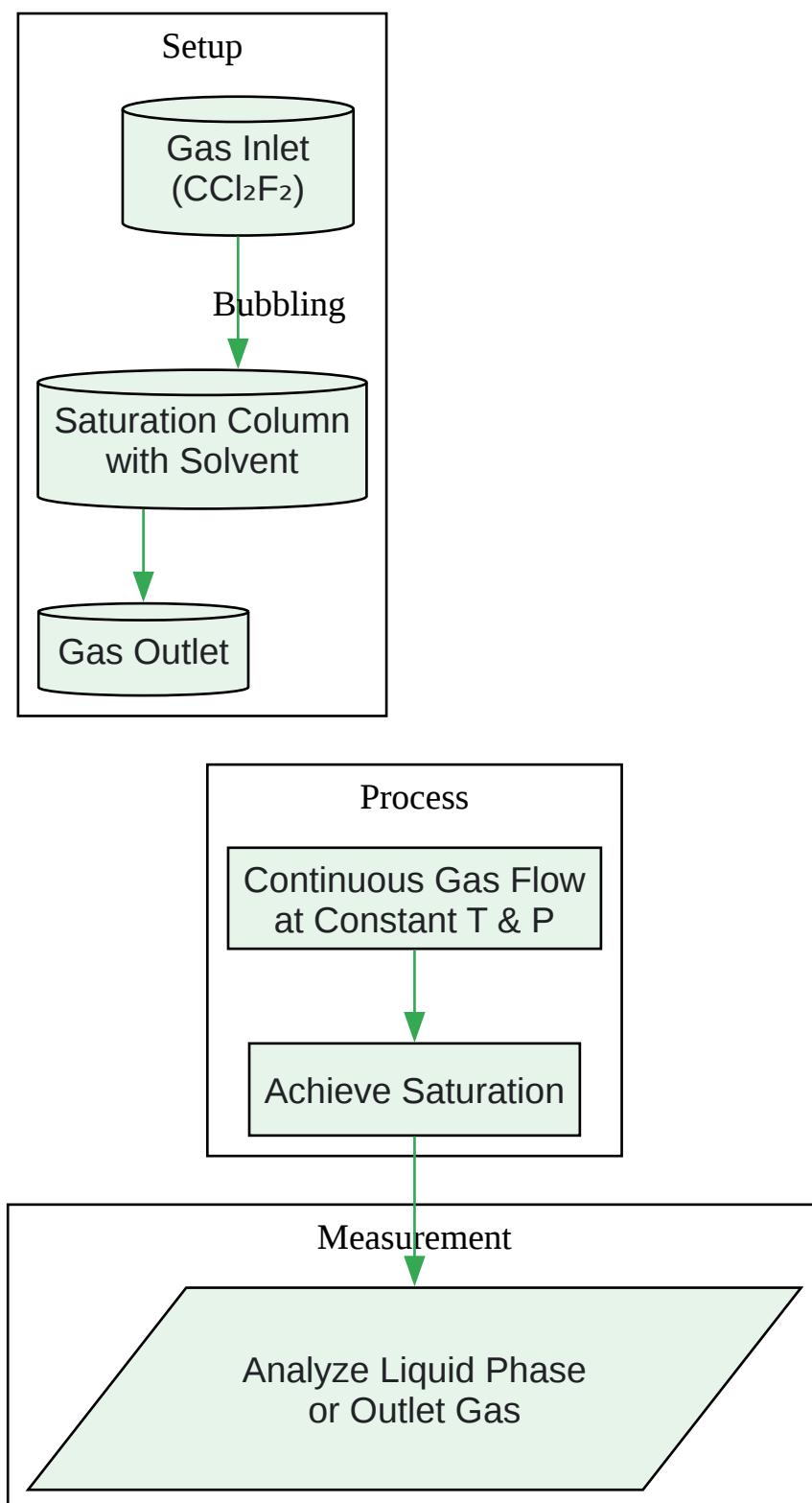
## Dynamic Method

Dynamic methods involve continuously flowing the gas through the liquid until saturation is achieved. The concentration of the gas in the liquid or the off-gas is then measured.

Key Experimental Steps:

- Saturation Column: A column is filled with a known volume of the organic solvent.
- Gas Flow: **Dichlorodifluoromethane** gas, either pure or mixed with an inert carrier gas, is bubbled through the solvent at a controlled flow rate and temperature.
- Equilibration: The gas is passed through the solvent for a time sufficient to ensure the liquid is saturated with the gas.
- Analysis:
  - Liquid Phase Analysis: A sample of the saturated liquid is taken and its composition is determined analytically.
  - Gas Phase Analysis: The concentration of the **dichlorodifluoromethane** in the outlet gas stream is measured. When this concentration equals the inlet concentration, it is assumed that the liquid is saturated.

Diagram of a Dynamic Saturation Workflow:

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